

Isojasmone versus methyl jasmonate as an insect repellent: a comparative study

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Compound of Interest

Compound Name: *Isojasmone*

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Isojasmone vs. Methyl Jasmonate as an Insect Repellent: A Comparative Study

For Researchers, Scientists, and Drug Development Professionals

Introduction

The search for effective and safe insect repellents is a continuous endeavor in public health and pest management. Plant-derived compounds, in particular, have garnered significant attention due to their potential for biodegradability and novel modes of action. Among these, jasmonates, a group of plant hormones involved in defense against herbivores, have shown promise as insect repellents. This guide provides a comparative analysis of two jasmonate derivatives, **isojasmone** (also known as cis-jasmone) and methyl jasmonate, evaluating their efficacy as insect repellents based on available experimental data.

Comparative Repellency Performance

Experimental evidence suggests that both **isojasmone** and methyl jasmonate exhibit insect repellent properties, particularly against mosquitoes. A key study directly comparing their efficacy demonstrated that **isojasmone** is a more potent repellent than methyl jasmonate.

In a landing assay using the yellow fever mosquito, *Aedes aegypti*, both compounds significantly reduced the number of landings on a treated surface compared to a solvent control. Notably, **isojasmone** demonstrated a stronger reduction in mosquito landings than

methyl jasmonate, indicating its superior repellent activity under the tested conditions.[1][2][3][4]

Table 1: Comparative Landing Repellency against *Aedes aegypti*

Treatment	Mean Number of Landings (\pm SE)
Ethanol (Control)	5.5 (\pm 0.6)
Methyl Jasmonate	3.2 (\pm 0.5)
Isojasmone (cis-jasmone)	1.8 (\pm 0.3)

Data extracted from de Boer et al. (2021).

Mechanisms of Action

The repellent effects of **isojasmone** and methyl jasmonate are mediated through the insect's olfactory system. These volatile compounds interact with specific odorant receptors (ORs) on the antennae of insects, triggering a behavioral avoidance response.

Methyl Jasmonate

Research has identified a specific olfactory receptor in the Southern house mosquito, *Culex quinquefasciatus*, that is activated by methyl jasmonate.[5] This receptor, CquiOR136, is also the target of the widely used synthetic repellent, DEET.[5] The activation of CquiOR136 by methyl jasmonate initiates a signaling cascade that results in the mosquito being repelled. This shared molecular target suggests a common mechanism of repellency between this natural plant compound and a gold-standard synthetic repellent.

Isojasmone (cis-jasmone)

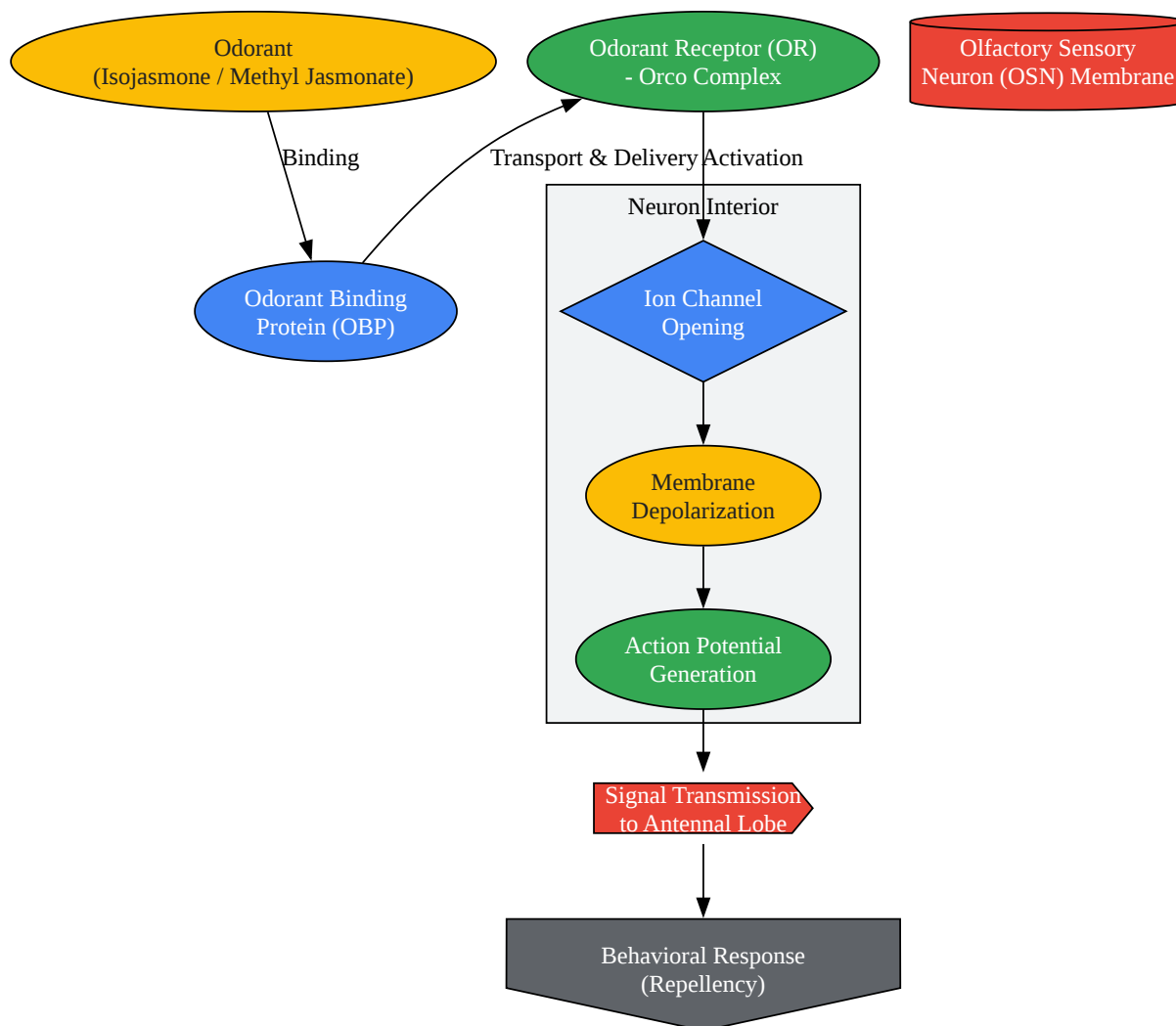
The precise olfactory receptors that mediate the repellent effect of **isojasmone** are still under investigation. However, it is known to be an electrophysiologically active compound, meaning it can be detected by the insect's olfactory sensory neurons.[6] As a semiochemical, **isojasmone** plays a role in insect communication and can act as a repellent to some species while being an attractant to others, such as predators and parasitoids of herbivores.[6][7] Its ability to induce plant defense responses further highlights its role in plant-insect interactions.[7] The stronger

repellent effect of **isojasmone** compared to methyl jasmonate suggests it may interact more strongly with key olfactory receptors or activate a different subset of receptors that are more critical for avoidance behavior in certain mosquito species.

Signaling Pathways

The interaction of these jasmonates with insect olfactory receptors triggers a signal transduction cascade within the olfactory sensory neurons, ultimately leading to a behavioral response.

Insect Olfactory Signaling Pathway



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Experimental Protocols

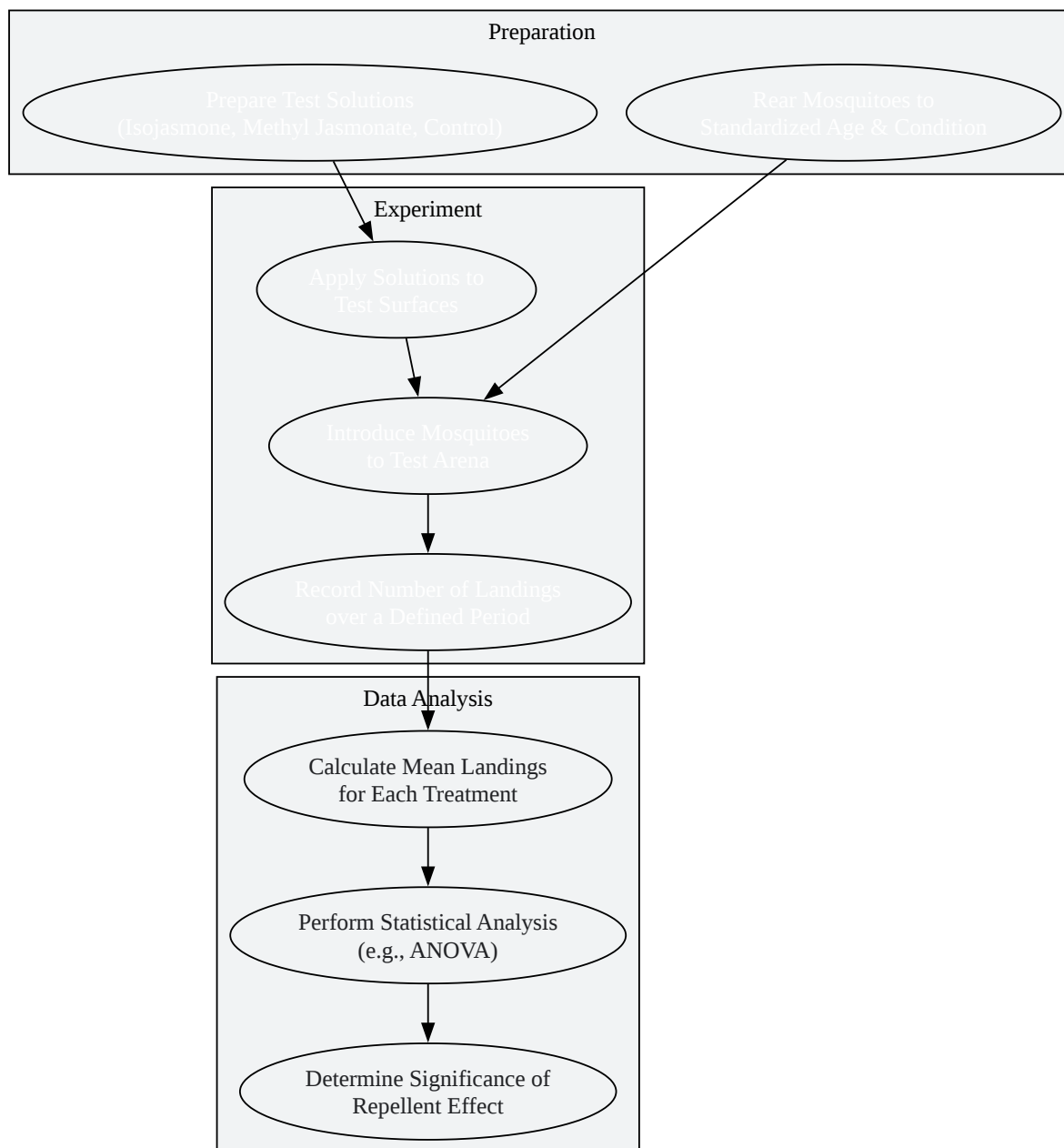
The data presented in this guide are primarily based on landing bioassays, a standard method for evaluating the efficacy of topical insect repellents.

Landing Assay Protocol

A typical landing assay involves the following steps:

- **Test Subjects:** Laboratory-reared mosquitoes, often *Aedes aegypti* or *Culex quinquefasciatus*, are used. The age and physiological state (e.g., non-blood-fed females) of the mosquitoes are standardized.
- **Repellent Application:** A defined concentration of the test compound (**isojasmone** or methyl jasmonate) dissolved in a suitable solvent (e.g., ethanol) is applied to a surface, such as a filter paper or a specific area on a volunteer's skin. A control surface is treated with the solvent alone.
- **Exposure:** The treated and control surfaces are exposed to a population of mosquitoes in a controlled environment (e.g., a cage or chamber).
- **Data Collection:** The number of mosquito landings on each surface is recorded over a specified period. A landing is typically defined as the mosquito resting on the surface for a minimum duration (e.g., 2 seconds).
- **Data Analysis:** The repellency is calculated based on the reduction in landings on the treated surface compared to the control. Statistical analysis is performed to determine the significance of the repellent effect.

Experimental Workflow



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Conclusion

Both **isojasmone** and methyl jasmonate demonstrate significant promise as natural insect repellents. However, comparative studies indicate that **isojasmone** possesses superior repellent activity against *Aedes aegypti* mosquitoes. The mechanism of action for methyl jasmonate involves the activation of an odorant receptor that is also a target for the synthetic repellent DEET. While the specific receptors for **isojasmone** are yet to be fully elucidated, its potent repellent effect suggests a strong interaction with the mosquito's olfactory system. Further research into the dose-response relationships, duration of protection, and spectrum of activity against other insect vectors is warranted to fully assess the potential of these compounds in practical applications. The development of formulations that enhance the volatility and stability of these natural compounds could further improve their efficacy as commercially viable insect repellents.

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